

# The Neuroprotective Potential of VO-Ohpic Trihydrate: A Technical Overview

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Compound of Interest		
Compound Name:	VO-Ohpic trihydrate	
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### **Abstract**

**VO-Ohpic trihydrate**, a potent and selective small-molecule inhibitor of the tumor suppressor protein Phosphatase and Tensin Homolog (PTEN), is emerging as a significant compound of interest in the field of neuroprotection. By targeting the PTEN/PI3K/Akt signaling pathway, **VO-Ohpic trihydrate** has demonstrated the ability to mitigate neuronal damage and promote cell survival in various preclinical models of neurodegenerative conditions. This technical guide provides a comprehensive overview of the core mechanisms, quantitative efficacy, and experimental methodologies associated with the neuroprotective effects of **VO-Ohpic trihydrate**. Detailed signaling pathways and experimental workflows are visualized to facilitate a deeper understanding for research and drug development applications.

## **Core Mechanism of Action: PTEN Inhibition**

**VO-Ohpic trihydrate** exerts its neuroprotective effects primarily through the potent and selective inhibition of PTEN, a dual-specificity phosphatase that acts as a critical negative regulator of the PI3K/Akt signaling pathway.[1][2][3][4] The inhibitory activity of **VO-Ohpic trihydrate** against PTEN has been quantified with high potency, exhibiting IC50 values of 35 nM and  $46 \pm 10$  nM in in vitro assays.[2][5][3][4] By inhibiting PTEN, **VO-Ohpic trihydrate** effectively prevents the dephosphorylation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to its accumulation. This, in turn, activates the downstream serine/threonine kinase Akt



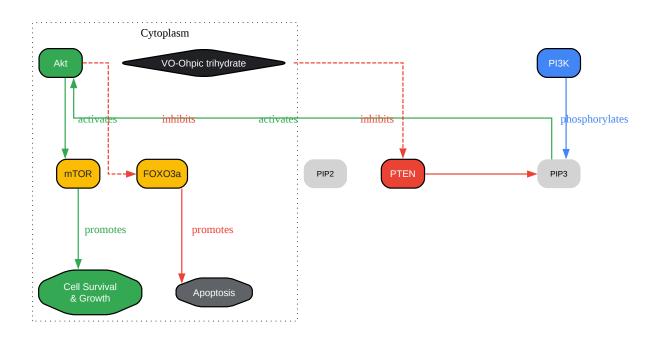


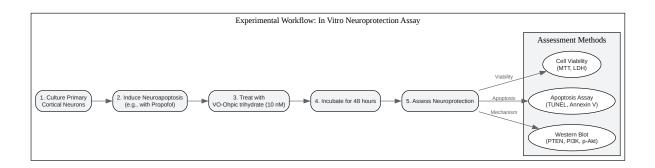


and its effector, the mammalian target of rapamycin (mTOR), a cascade known to promote cell survival, growth, and proliferation.[5][6]

The activation of the PI3K/Akt pathway by **VO-Ohpic trihydrate** has been shown to be a key factor in its neuroprotective capabilities.[7] This includes the downstream regulation of transcription factors such as FOXO3a, which are involved in apoptosis.[1][5]









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